

# Einecs 265-486-0 structural characterization techniques.

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## Compound of Interest

Compound Name: *Einecs 265-486-0*

Cat. No.: *B13779989*

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An In-Depth Technical Guide to the Structural Characterization of **EINECS 265-486-0** (Glyceryl 2-acetate, 1-stearate)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

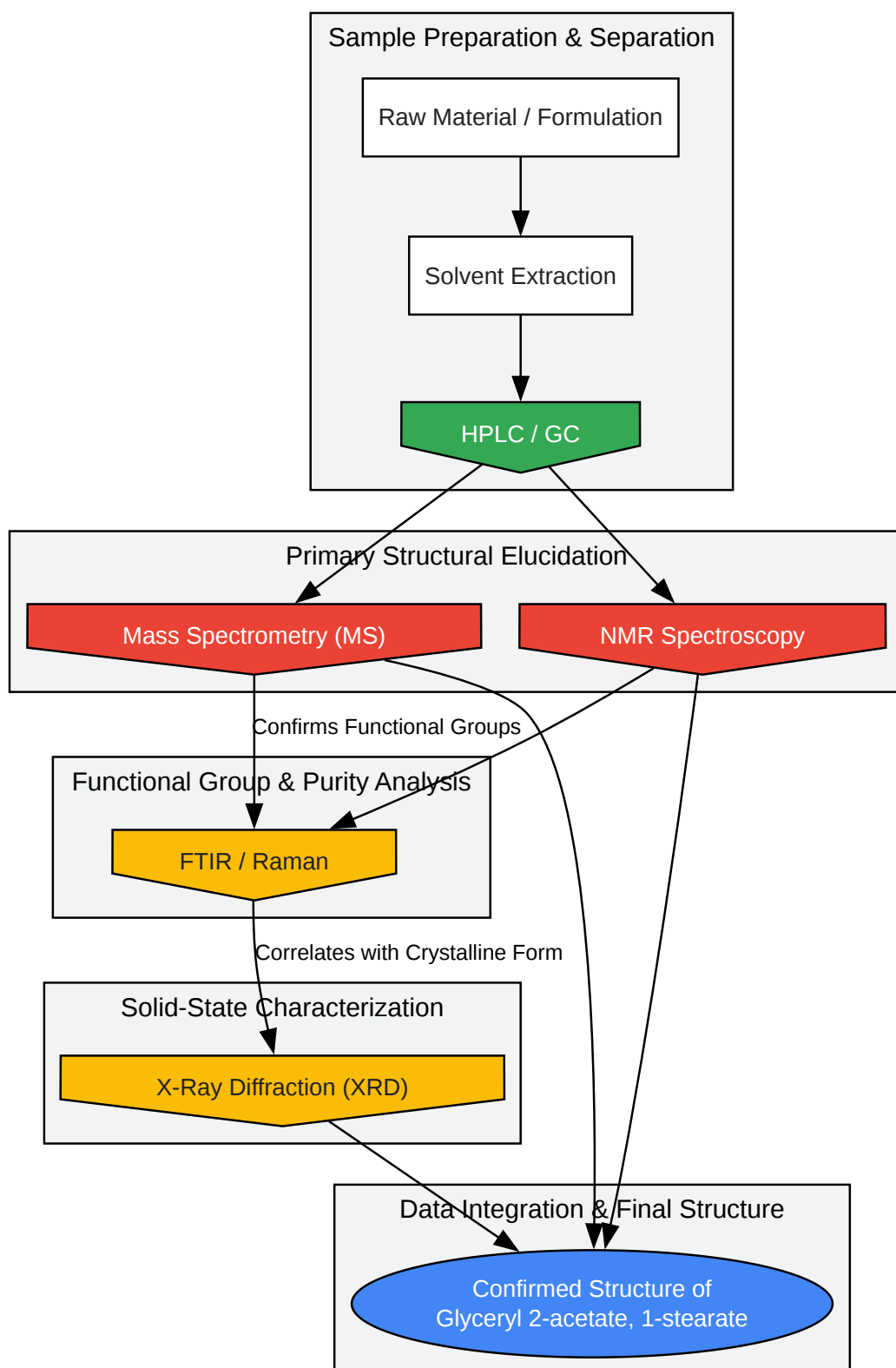
The substance identified by EINECS number 265-486-0 is Glyceryl 2-acetate, 1-stearate, a specific diglyceride containing both an acetate and a stearate group attached to a glycerol backbone. As a member of the glycerolipid class, its precise structural elucidation is critical for understanding its physicochemical properties, behavior in formulations, and metabolic fate. This is particularly relevant in the pharmaceutical and food industries where such molecules are used as excipients, emulsifiers, or components of delivery systems.<sup>[1][2]</sup>

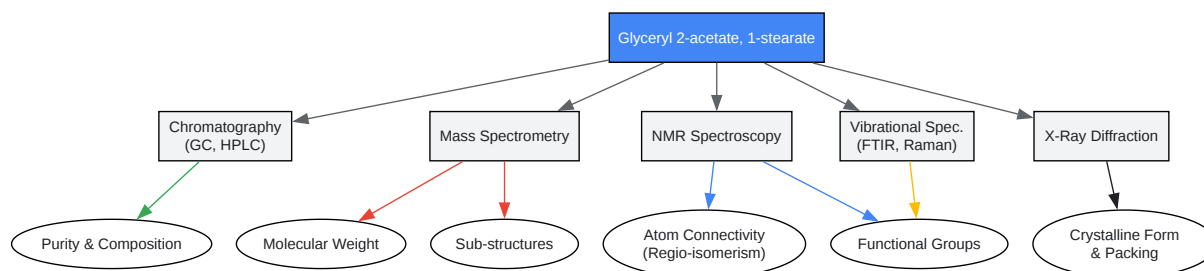
This technical guide provides a comprehensive overview of the core analytical techniques employed for the complete structural characterization of Glyceryl 2-acetate, 1-stearate. It details the experimental protocols and expected data for each method, offering a framework for researchers in quality control, R&D, and analytical sciences.

## Overall Analytical Workflow

The comprehensive characterization of Glyceryl 2-acetate, 1-stearate involves a multi-technique approach. The typical workflow begins with separation and purification, followed by a

series of spectroscopic and crystallographic analyses to confirm its identity, structure, and purity.





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## References

- 1. Re-evaluation of mono- and di-glycerides of fatty acids (E 471) as food additives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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